

# An In-depth Technical Guide to the Safe Handling of D-Leucinol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **D-Leucinol** (CAS No. 53448-09-2), a crucial chiral building block in pharmaceutical development and asymmetric synthesis. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

## **Hazard Identification and Classification**

**D-Leucinol** is classified as a hazardous chemical. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Hazard Classification for **D-Leucinol** 



Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	4	None	Warning	H227: Combustible liquid
Skin Corrosion/Irritatio n	2	Warning	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation	
Specific target organ toxicity (single exposure)	3	Warning	H335: May cause respiratory irritation	
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed	_
Skin Corrosion/Irritatio n	1B	Danger	H314: Causes severe skin burns and eye damage	
Serious Eye Damage/Eye Irritation	1	<b>⊋</b> alt text	Danger	H318: Causes serious eye damage

Note: Classifications may vary slightly between suppliers. The most severe classifications have been included for a comprehensive safety approach.[1][2][3]

Table 2: Precautionary Statements for **D-Leucinol** 



Code	Precautionary Statement	
Prevention		
P261	Avoid breathing vapours.[4]	
P264	Wash skin thoroughly after handling.[3]	
P280	Wear protective gloves/ eye protection/ face protection.	
Response		
P302 + P352	IF ON SKIN: Wash with plenty of water.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/ attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage		
Store in a well-ventilated place. Keep container tightly closed.	_	
Disposal		
P501	Dispose of contents/ container to an approved waste disposal plant.	

# **Physical and Chemical Properties**

A thorough understanding of the physical and chemical properties of **D-Leucinol** is fundamental to its safe handling.



Table 3: Physical and Chemical Properties of **D-Leucinol** 

Property	Value	
Molecular Formula	C6H15NO	
Molecular Weight	117.19 g/mol	
Appearance	Colorless to light yellow clear liquid	
Boiling Point	194 °C	
Flash Point	90 °C - 91 °C (closed cup)	
Specific Gravity	0.91 (20/20)	
Refractive Index	1.45	
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place.	

## **Experimental Protocols: Safe Handling Procedures**

While specific experimental protocols for toxicity studies are not publicly available, the following safe handling procedures are derived from safety data sheets and are considered best practice.

#### 3.1. Engineering Controls

- Ventilation: Use **D-Leucinol** in a well-ventilated area. If operations generate dust, fume, or
  mist, use process enclosures or local exhaust ventilation to keep airborne levels below
  exposure limits.
- Safety Equipment: Safety showers and eyewash stations should be close to the workstation.

#### 3.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 or NIOSH standards.
- Skin Protection:



- Gloves: Wear impervious gloves. Inspect gloves prior to use and use proper glove removal technique.
- Clothing: Wear a lab coat or other protective clothing to prevent skin exposure.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

#### 3.3. Handling and Storage

- · Handling:
  - Avoid contact with skin, eyes, and clothing.
  - Do not breathe vapors or mist.
  - Keep away from heat, sparks, and open flames.
  - Take measures to prevent the buildup of electrostatic charge.
  - Wash hands thoroughly after handling.
- Storage:
  - Store in a cool, dry, and well-ventilated place.
  - Keep containers tightly closed when not in use.
  - Store under an inert atmosphere.
  - Incompatible materials include strong oxidizing agents and strong acids.

#### 3.4. First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration.
   Consult a physician.
- Skin Contact: In case of contact, immediately wash off with soap and plenty of water. Consult
  a physician.



- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

#### 3.5. Fire Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible material. Containers may explode when heated. Thermal decomposition can produce carbon oxides and nitrogen oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

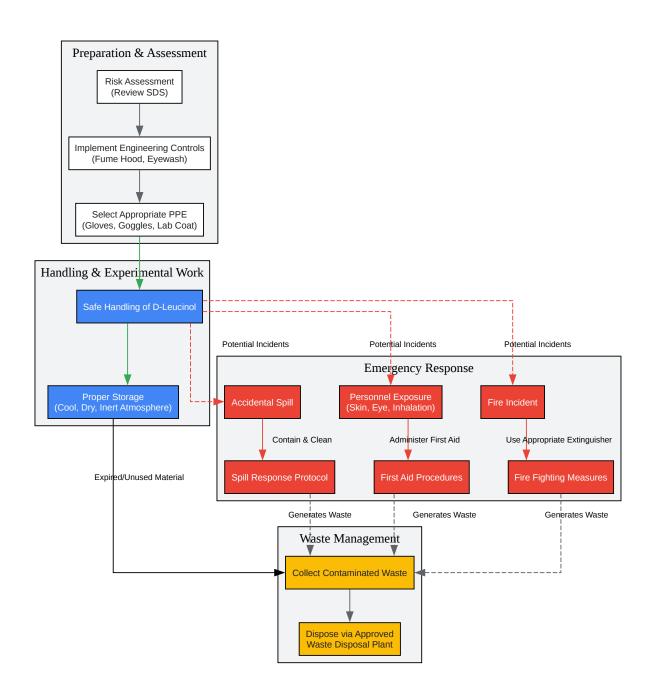
#### 3.6. Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation.
   Remove all sources of ignition.
- Containment and Cleanup: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal. Do not let the product enter drains.

### **Visualization of Safety Workflow**

The following diagram illustrates the logical workflow for the safe handling of **D-Leucinol**, from initial assessment to final disposal.





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Caption: Logical workflow for the safe handling of **D-Leucinol**.



## **Stability and Reactivity**

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and exposure to air.
- Incompatible Materials: Strong oxidizing agents and strong acids.
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides (CO, CO2) and nitrogen oxides (NOx).

## **Toxicological Information**

The toxicological properties of **D-Leucinol** have not been fully investigated. However, it is known to cause skin and eye irritation and may cause respiratory irritation. It is also classified as harmful if swallowed. No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.

## **Ecological Information**

There is no specific ecological information available for **D-Leucinol**. It is advised to prevent its entry into drains and the environment.

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling **D-Leucinol**.

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